

Application Notes and Protocols for Dyeing with Vat Black 9

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Authored for: Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the application of **Vat Black 9** (C.I. 65230), an anthraquinone-based vat dye, for dyeing natural and synthetic fiber blends. This document is intended to serve as a foundational guide for laboratory-scale dyeing processes, offering insights into the dye's properties, application methodologies, and expected performance characteristics.

Introduction to Vat Black 9

Vat Black 9 is a water-insoluble dye that is applied to textile fibers in a reduced, soluble "leuco" form.[1] It offers excellent fastness properties, particularly to light and washing, making it a suitable choice for materials requiring high durability.[2] The dyeing process involves a reduction-oxidation mechanism, where the insoluble dye is chemically reduced to a water-soluble form that can penetrate the fiber.[3] Subsequent oxidation within the fiber reverts the dye to its insoluble pigment form, leading to its entrapment within the fiber matrix.[3] Vat Black 9 is primarily used for dyeing cellulosic fibers such as cotton and viscose, and can also be used for dyeing polyester and its blends with cellulosic fibers.[4]

Chemical and Physical Properties

• C.I. Name: Vat Black 9

C.I. Number: 65230



• CAS Number: 1328-25-2

Chemical Class: Anthraquinone

• Appearance: Black Powder

 Solubility: Insoluble in water in its pigment form; soluble in its reduced 'leuco' form in an alkaline medium.[5]

Health and Safety Precautions

Standard laboratory safety protocols should be followed when handling **Vat Black 9** and the associated chemicals. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All procedures should be carried out in a well-ventilated area or under a fume hood. Consult the Safety Data Sheets (SDS) for all chemicals used in the dyeing process.

Experimental Protocols

Protocol 1: Exhaust Dyeing of 100% Cotton with Vat Black 9

This protocol describes a laboratory-scale exhaust dyeing method for 100% cotton fabric.

Materials and Reagents:

- 100% Cotton fabric, pre-scoured and bleached
- Vat Black 9 dye
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite (Na₂S₂O₄)
- Wetting agent
- Sequestering agent
- Dispersing agent



- Hydrogen Peroxide (H₂O₂) (35%)
- Acetic Acid (CH₃COOH)
- · Non-ionic soap
- · Distilled water

Equipment:

- Laboratory dyeing machine (e.g., beaker dyer)
- · Beakers and graduated cylinders
- Stirring rods
- pH meter
- Heating and stirring plate
- Analytical balance

Procedure:

- Preparation of the Dyebath:
 - Set the dyebath at 40°C with a liquor-to-goods ratio (L:R) of 20:1.
 - Add the following auxiliaries to the dyebath and run for 5 minutes:
 - Wetting agent: 1.0 g/L
 - Sequestering agent: 2.0 g/L
 - Dispersing agent: 2.0 g/L
- Vatting (Reduction):



- In a separate container, prepare a stock solution of Vat Black 9 (e.g., 1% on weight of fabric - owf).
- Add the dye dispersion to the dyebath and run for 5 minutes.
- Add two-thirds of the required sodium hydroxide (e.g., 12 g/L total) and run for 5 minutes.
- Raise the temperature to 60-70°C at a rate of 2-3°C/minute.
- Add the sodium hydrosulfite (e.g., 10 g/L) and the remaining one-third of the sodium hydroxide.
- Continue the reduction process for 15-20 minutes at 60°C. The color of the dyebath should change to the leuco form.

Dyeing:

- Introduce the pre-wetted cotton fabric into the dyebath.
- Raise the temperature to the dyeing temperature (typically 60-80°C for this class of dye)
 and maintain for 45-60 minutes with continuous agitation.

Rinsing:

- Cool the dyebath and drain the liquor.
- Rinse the dyed fabric thoroughly with cold water to remove unfixed dye and residual chemicals.

Oxidation:

- Prepare an oxidation bath with 0.5-1.0 g/L of Hydrogen Peroxide (H₂O₂) at 30-50°C.
- Immerse the rinsed fabric in the oxidation bath for 10-15 minutes to convert the leuco dye back to its insoluble pigment form.
- Soaping (After-treatment):
 - Prepare a soaping bath containing:



- Non-ionic soap: 1.0-2.0 g/L
- Soda ash: 1.0-2.0 g/L
- Heat the bath to 95-100°C and treat the fabric for 10-15 minutes.
- Rinse the fabric with hot and then cold water.
- Neutralization and Drying:
 - Neutralize the fabric with a dilute solution of acetic acid (0.5-1.0 g/L).
 - o Rinse with cold water and air dry.

Protocol 2: One-Bath Pad-Steam Dyeing of Polyester/Cotton (65/35) Blend with Vat Black 9

This protocol outlines a semi-continuous pad-steam method suitable for polyester/cotton blends. This method involves padding the fabric with the dye dispersion, followed by a chemical pad and steaming to fix the dye.

Materials and Reagents:

- Polyester/Cotton (65/35) blend fabric, pre-treated
- Vat Black 9 dye
- Dispersing agent
- Wetting agent
- Anti-migrating agent
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite (Na₂S₂O₄)
- Hydrogen Peroxide (H₂O₂) (35%)



Non-ionic soap

Equipment:

- · Laboratory padding mangle
- Laboratory steamer
- Drying oven
- · Beakers and graduated cylinders
- · Stirring rods

Procedure:

- · Dye Padding:
 - Prepare the dye padding liquor with the following recipe:
 - **Vat Black 9**: 40 g/L
 - Wetting Agent: 2 g/L
 - Dispersing Agent: 2 g/L
 - Anti-migrating Agent: 5-10 g/L
 - Pad the fabric through the dye liquor with a wet pick-up of 70-80%.
 - Dry the padded fabric at 110°C.
- · Chemical Padding:
 - Prepare the chemical padding liquor with the following recipe:
 - Sodium Hydroxide (50%): 50 g/L
 - Sodium Hydrosulfite: 25 g/L



- Wetting Agent: 2 g/L
- Pad the dried fabric through the chemical liquor.
- Steaming:
 - Immediately after chemical padding, steam the fabric at 101-102°C for 1.5-2 minutes.
- · Rinsing and Oxidation:
 - Rinse the steamed fabric in cold water.
 - Oxidize the fabric in a bath containing 5-10 g/L of Hydrogen Peroxide at 70°C.
- Soaping and Washing:
 - Wash the fabric in a hot bath (90°C) with 3-5 g/L of a soaping agent.
 - Follow with several hot and cold rinses.
- Neutralization and Drying:
 - Neutralize with a dilute solution of acetic acid (0.5-1 g/L).
 - o Dry the fabric.

Data Presentation

The following tables summarize typical performance data for **Vat Black 9** on cotton and polyester/cotton blends. Note that specific values can vary depending on the exact dyeing conditions and substrate.

Table 1: Color Fastness Properties of Vat Black 9 on 100% Cotton



Fastness Test	ISO Method	Rating (1-5 Scale, 5=Excellent)
Light Fastness	ISO 105-B02	6-7
Washing Fastness (Change in Shade)	ISO 105-C06	4-5
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5
Chlorine Bleach Fastness	ISO 105-N01	4

Table 2: Representative CIELAB Colorimetric Data for Cotton Dyed with Vat Dyes

The following data is representative of vat dyeing on cotton and can be used as a baseline for comparison. Specific values for **Vat Black 9** may vary.

Parameter	Value
L* (Lightness)	25 - 35
a* (Red-Green)	-1 to 1
b* (Yellow-Blue)	-2 to 0
K/S (Color Strength)	15 - 20

Data derived from studies on vat dyeing of cotton and should be confirmed experimentally for Vat Black 9.[1][6]

Visualizations



Diagram 1: General Workflow for Exhaust Dyeing of Cotton with Vat Black 9

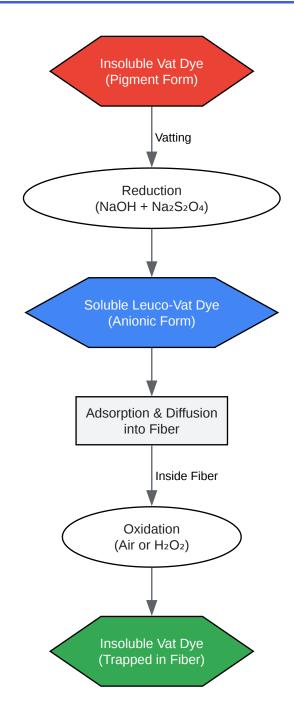


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Caption: Workflow for the exhaust dyeing of cotton with Vat Black 9.

Diagram 2: Chemical Transformation of Vat Dye During Dyeing





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Caption: Chemical state changes of the vat dye during the dyeing process.

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